

A Comparative Analysis of Mannose 6-Phosphate Residue Content in Recombinant Lysosomal Enzymes

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Compound of Interest

Compound Name: *beta-D-altropyranose*

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This guide provides a comparative study of mannose 6-phosphate (M6P) residue content in various recombinant lysosomal enzymes. The M6P content is a critical quality attribute for these enzymes, as it is the key targeting signal for their uptake into lysosomes via M6P receptors, a crucial step for the efficacy of enzyme replacement therapies (ERTs) for lysosomal storage diseases.^{[1][2]}

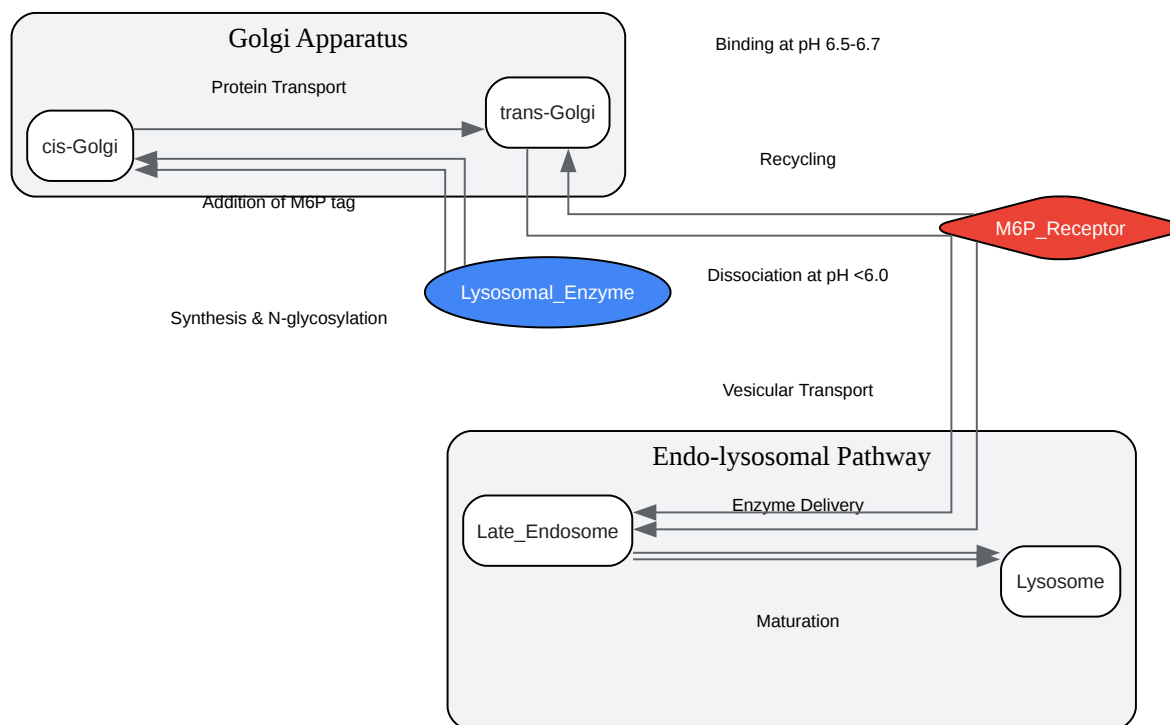
Data Presentation: Comparative M6P Content

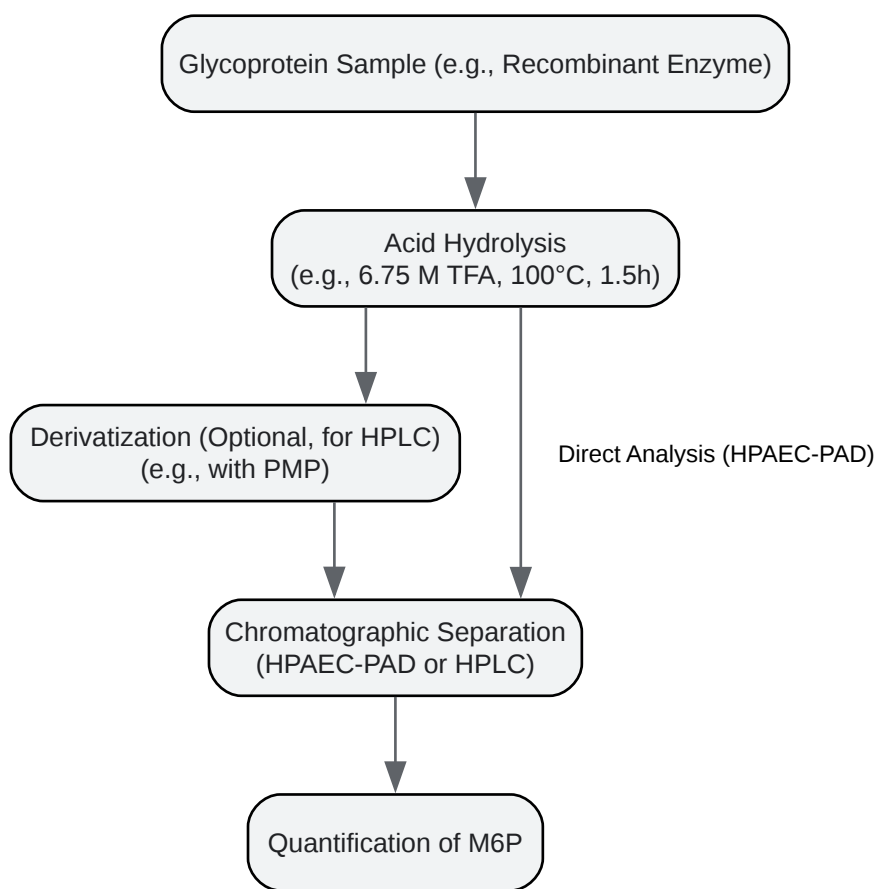
The following table summarizes the mannose 6-phosphate content of several commercially available recombinant lysosomal enzymes. This data is essential for comparing the potential efficacy of different ERT products.

Recombinant Lysosomal Enzyme	M6P Content (mol/mol enzyme)
Agalsidase alfa	2.1[1][2]
Agalsidase beta	2.9[1][2]
Modified α -N-acetylgalactosaminidase	5.9[1][2]
Alglucosidase alfa	0.7[1][2]
Laronidase	2.5[1][2]
Idursulfase	3.2[1][2]
Imiglucerase	<0.3[1][2]

Signaling Pathway and Experimental Workflow

To understand the significance of M6P and the methods for its quantification, the following diagrams illustrate the M6P-dependent lysosomal targeting pathway and a general experimental workflow for M6P analysis.





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References

- 1. lcms.cz [lcms.cz]
- 2. Comparative study on mannose 6-phosphate residue contents of recombinant lysosomal enzymes - PubMed [pubmed.ncbi.nlm.nih.gov]
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